

# Catalytic Methods for the Cyclization of Unsaturated Diones: Application Notes and Protocols

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## Compound of Interest

Compound Name: 6-Heptene-2,5-dione

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The construction of cyclic frameworks is a cornerstone of modern organic synthesis, with particular importance in the development of new pharmaceutical agents and complex molecules. The catalytic cyclization of unsaturated diones and related substrates offers an efficient and atom-economical approach to valuable carbocyclic and heterocyclic scaffolds. This document provides an overview of key catalytic methodologies, including protocols and comparative data, to guide researchers in this field.

## Gold-Catalyzed Cycloisomerization of Enynes

Gold(I) catalysts have emerged as powerful tools for the cycloisomerization of enynes, proceeding through a distinct mechanism that does not involve changes in the formal oxidation state of the metal.<sup>[1]</sup> This method is particularly effective for the synthesis of a variety of carbocyclic and heterocycles.

## Data Presentation: Gold-Catalyzed Cycloisomerization of 1,6-Enynes

Entry	Substrate	Catalyst Loading (mol%)	Solvent	Time (h)	Product	Yield (%)	Ref.
1	N-Propargyl-N-allyl-p-toluenesulfonamide	2	CH <sub>2</sub> Cl <sub>2</sub>	0.5	3-Tosyl-3-azabicyclo[4.1.0]hept-4-ene	95	[2]
2	Diethyl 2-allyl-2-propargyl malonate	2	CH <sub>2</sub> Cl <sub>2</sub>	0.5	Diethyl 3-methylidenebicyclo[3.1.0]hexane-6,6-dicarboxylate	92	[2]
3	1-Allyl-1-propargylcyclohexane	2	CH <sub>2</sub> Cl <sub>2</sub>	1	Spiro[bicyclo[3.1.0]hexane-6,1'-cyclohexan]-3-ene	85	[2]

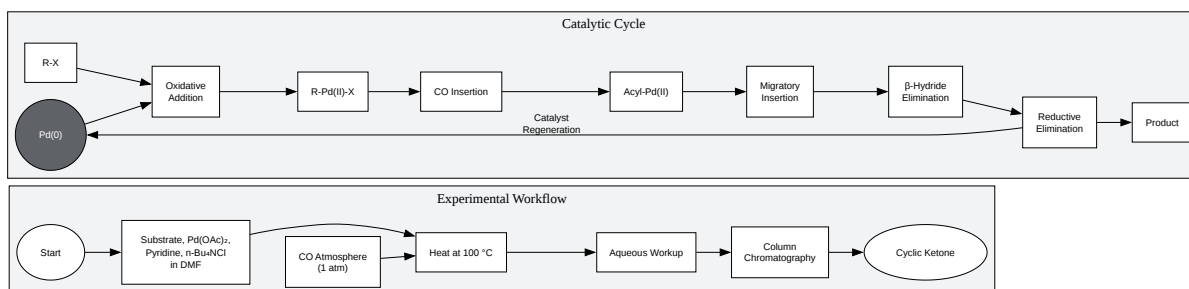
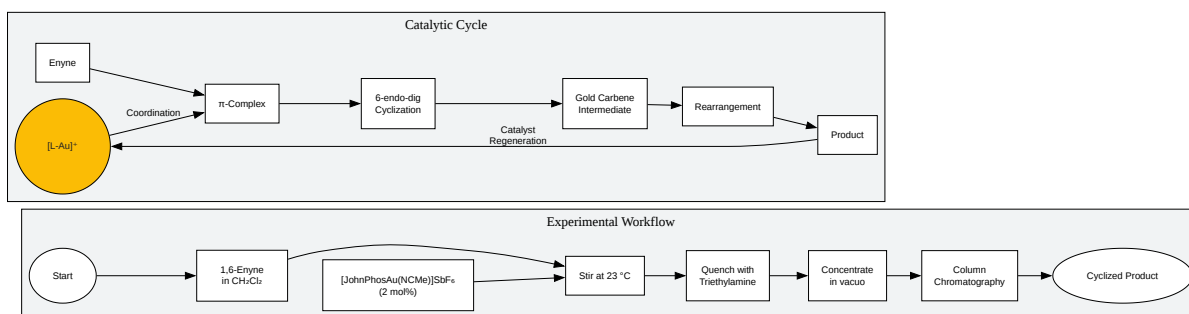
Catalyst: [JohnPhosAu(NCMe)]SbF<sub>6</sub>

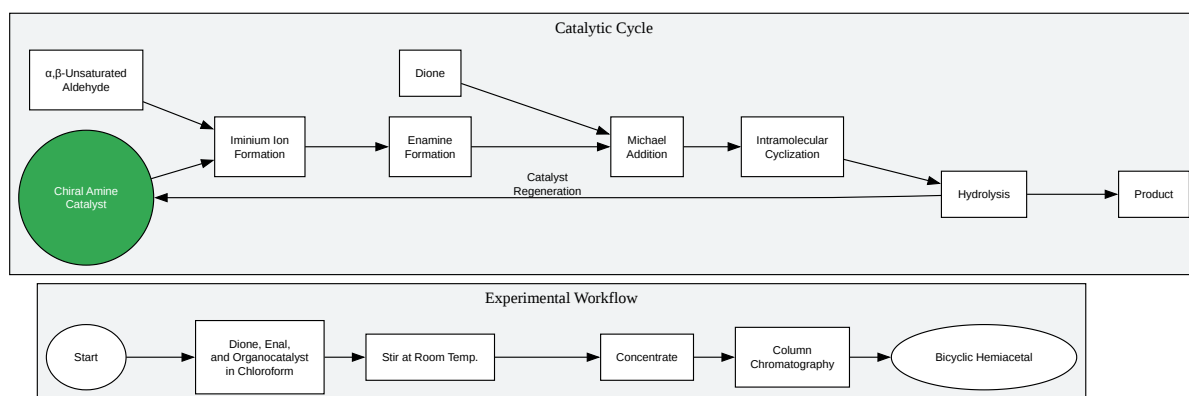
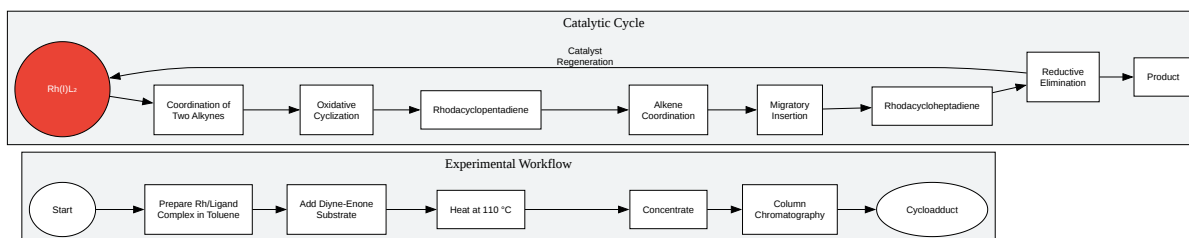
## Experimental Protocol: General Procedure for the Gold-Catalyzed Cycloisomerization of 1,6-Enynes[2]

- To a stirred solution of the 1,6-enyne (0.40 mmol) in anhydrous dichloromethane (4.0 mL) at 23 °C, add [JohnPhosAu(NCMe)]SbF<sub>6</sub> (8.0 μmol, 2 mol%).
- Stir the reaction mixture at 23 °C and monitor the progress by thin-layer chromatography (TLC).

- Upon completion of the reaction, quench by adding a drop of triethylamine.
- Concentrate the solution in vacuo.
- Purify the crude product by column chromatography on silica gel or neutral alumina to afford the desired cyclized product.

## Visualization: Gold-Catalyzed Enyne Cyclization





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## References

- 1. Gold-Catalyzed Cycloisomerization of 1,5-Allenynes via Dual Activation of an Ene Reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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